

Chemical Identity and Properties of Propyl Pyruvate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Propyl pyruvate

CAS No.: 20279-43-0

Cat. No.: S1906458

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The table below summarizes the core physicochemical data for **propyl pyruvate** from a chemical database [1].

Property	Value / Description
Common Name	Propyl pyruvate
CAS Number	20279-43-0
Molecular Formula	C6H10O3
Molecular Weight	130.142 g/mol
Density	1.015 g/cm ³
Boiling Point	169.4°C at 760 mmHg
Flash Point	61.2°C
Synonyms	Pyruvic acid, propyl ester; Propyl 2-oxopropanoate; n-Propyl pyruvate

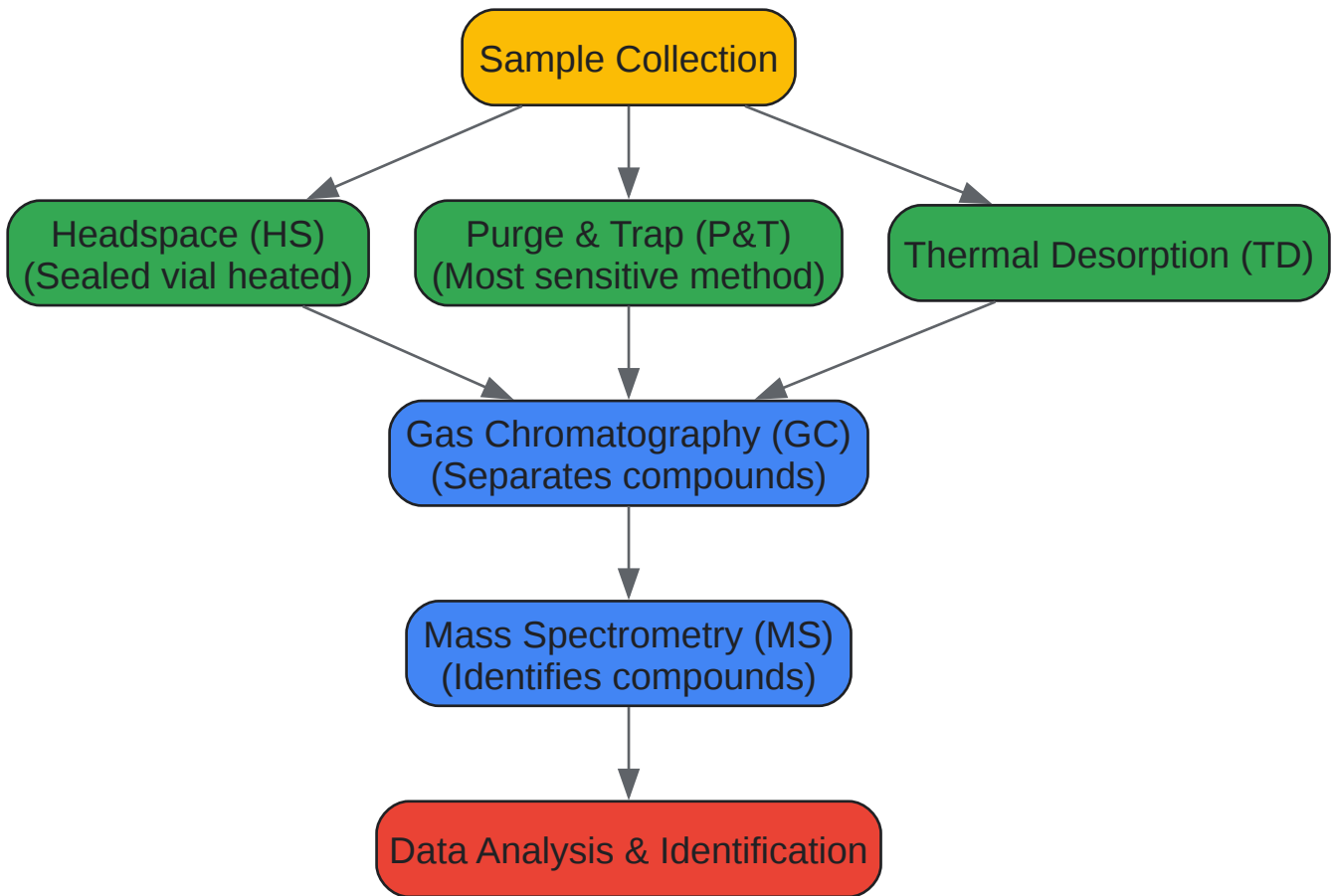
Primary Research Context and Detection

The most significant and current finding on **propyl pyruvate** comes from a 2025 study on cystic fibrosis (CF), which identifies it as a volatile metabolite linked to bacterial pathogens [2].

- **Research Context:** The study aimed to develop a non-invasive diagnostic technique for people with CF. As an alternative to sputum samples, researchers analyzed volatile organic compounds (VOCs) in exhaled breath condensate (EBC).
- **Key Finding:** **Propyl pyruvate** was identified as one of 30 VOCs frequently detected in the EBC of CF patients. It was specifically matched to volatiles produced by *Pseudomonas aeruginosa*, a common CF pathogen. When comparing bacterial isolates and EBC from the same patient, **propyl pyruvate** was detected in **83%** of *P. aeruginosa* samples [2].
- **Significance:** This positions **propyl pyruvate** as a potential **microbial biomarker** for detecting specific bacterial infections through breath analysis.

Analytical Methods for VOC Analysis

The detection and analysis of VOCs like **propyl pyruvate** require specialized techniques. The following workflow outlines the standard methodology, with **purge and trap GC-MS** being the most sensitive and commonly used approach [2] [3] [4].



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The instruments and methods used for VOC analysis are summarized below [3] [4].

Item	Details
Sample Types	Aqueous (water, wastewater), Solids (soil, sediment), Air (ambient, exhaust), Biological (tissue, breath condensate) [3].
Core Analytical Instrument	Gas Chromatography-Mass Spectrometry (GC-MS) is the most reliable and widely used platform for identifying and quantifying VOCs [3] [5] [4].
Common Standards	EPA 524.2, EPA 624, EPA 8260 [3]. ISO, ASTM, and other industry-specific standards [4].

Experimental and Research Considerations

For researchers designing studies involving **propyl pyruvate** or similar VOCs, key methodological points are crucial.

- **Pre-concentration is Critical:** VOCs are often present at trace levels (parts-per-billion or trillion), making a pre-concentration step like purge and trap or specific sorbent tubes essential prior to GC-MS analysis [5].
- **Account for Biological Variability:** VOC production can differ based on bacterial strain, growth phase, and environmental conditions. This variability can affect detection rates and must be factored into experimental design [2].
- **Distinguish Origin:** It is important to determine if **propyl pyruvate** is an endogenous metabolite from human cells, a metabolite from infecting microbes, or an exogenous environmental contaminant [5].

Research Summary and Forward Look

Propyl pyruvate is best characterized as a **microbial volatile organic compound with promise as a non-invasive diagnostic biomarker**, particularly in respiratory infections like those in cystic fibrosis [2]. The available quantitative data is primarily limited to its physicochemical properties [1].

A true "in-depth technical guide or whitepaper" on this compound for drug development is not yet supported by the current literature. Research is still in the early stages of establishing its diagnostic utility.

Future research directions should focus on:

- **Validation:** Confirming its specificity and sensitivity as a biomarker in larger clinical cohorts.
- **Mechanism:** Understanding the biochemical pathway responsible for its production by *Pseudomonas aeruginosa* and other pathogens.
- **Quantification:** Establishing baseline levels and correlating its concentration with bacterial load and disease progression.

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